

An In-depth Technical Guide to Trietazine: Chemical Structure, Properties, and Experimental Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Trietazine*

Cat. No.: *B15600717*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

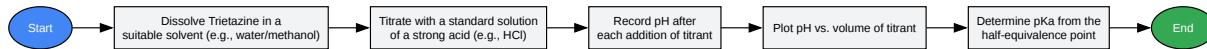
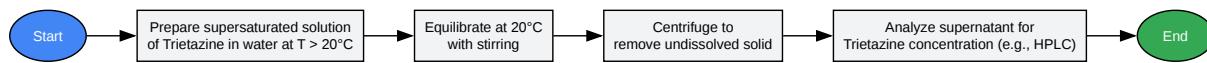
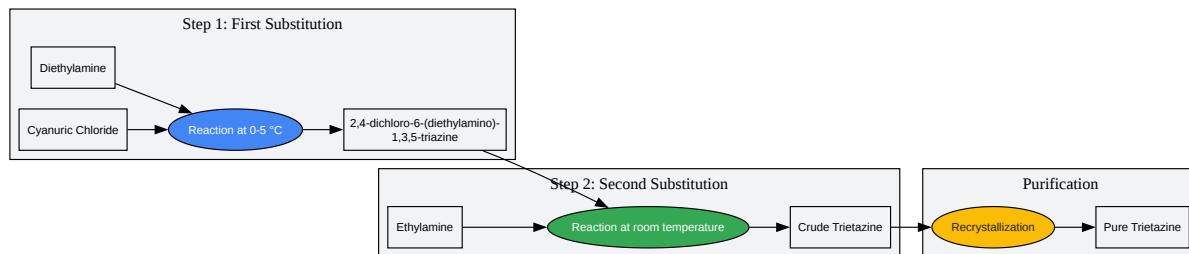
Abstract

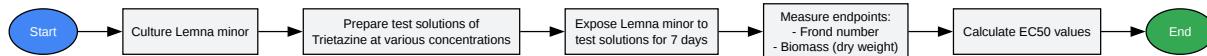
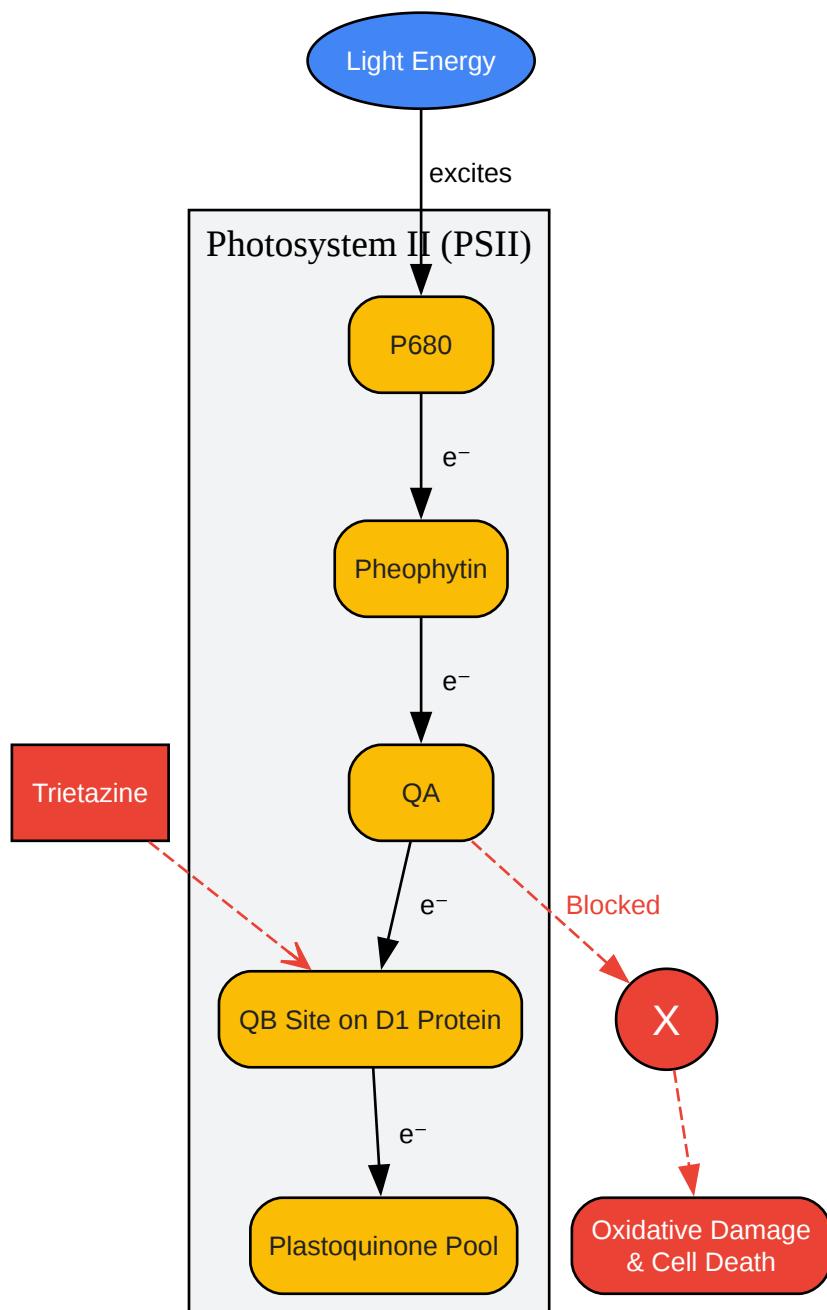
Trietazine, a selective chlorotriazine herbicide, is recognized for its efficacy in controlling a range of annual grasses and broad-leaved weeds. This technical guide provides a comprehensive overview of the chemical and physical properties of **Trietazine**, its synthesis, and its mechanism of action. Detailed experimental protocols for the determination of its key physicochemical properties and for the assessment of its biological activity are presented to support research and development activities. This document is intended to serve as a valuable resource for professionals in the fields of agrochemical research, environmental science, and drug development.

Chemical Identity and Structure

Trietazine is chemically known as 6-chloro-N,N,N'-triethyl-1,3,5-triazine-2,4-diamine.^[1] Its structure consists of a triazine ring substituted with a chlorine atom, a diethylamino group, and an ethylamino group.

Chemical Structure:





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Trietazine | C9H16ClN5 | CID 15951 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to Trietazine: Chemical Structure, Properties, and Experimental Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15600717#trietazine-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com